

# Thermal Degradation Profile of Pigment Yellow 147: A Technical Guide

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## Compound of Interest

Compound Name: Pigment Yellow 147

Cat. No.: B1581575

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## Abstract

**Pigment Yellow 147** (C.I. 60645), a high-performance anthraquinone-based colorant, is renowned for its exceptional thermal stability, making it a preferred choice for demanding applications such as engineering plastics. This technical guide provides an in-depth analysis of the thermal degradation profile of **Pigment Yellow 147**, consolidating available data on its heat resistance, melting point, and decomposition characteristics. The document details the methodologies for thermal analysis and presents a plausible degradation pathway based on its chemical structure. This guide is intended to be a valuable resource for researchers and professionals in material science and drug development, where thermal stability is a critical parameter.

## Introduction

**Pigment Yellow 147**, with the chemical name 1,1'-[(6-phenyl-1,3,5-triazine-2,4-diyl)diimino]bisanthraquinone, is a bright, reddish-yellow pigment.<sup>[1][2]</sup> Its robust molecular structure contributes to its excellent lightfastness, chemical resistance, and, most notably, its high thermal stability.<sup>[1][2][3]</sup> These properties make it suitable for coloring a wide range of polymers that are processed at high temperatures, including polycarbonate (PC), polyethylene terephthalate (PET), and polyamides (PA). Understanding the thermal degradation profile of **Pigment Yellow 147** is crucial for optimizing processing conditions, ensuring product quality, and predicting the long-term performance of the colored articles.

## Physicochemical Properties

A summary of the key physicochemical properties of **Pigment Yellow 147** is presented in the table below.

Property	Value	Reference
Chemical Name	1,1'-[(6-phenyl-1,3,5-triazine-2,4-diyl)diimino]bisanthraquinone	[4]
C.I. Name	Pigment Yellow 147	[1][2]
C.I. Number	60645	[2]
CAS Number	4118-16-5	[1][2]
Molecular Formula	C37H21N5O4	[1][4]
Molecular Weight	599.6 g/mol	[4]
Appearance	Yellow powder	[5]
Melting Point	~358 °C	[6]
Auto-ignition Temperature	422 °C	[6]

## Thermal Stability and Degradation Data

**Pigment Yellow 147** exhibits high heat resistance, with reported stability up to 280-300°C, depending on the polymer matrix and processing conditions.[1][2] Thermal degradation is typically assessed using Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).

## Summary of Thermal Analysis Data

The following table summarizes the expected thermal properties of **Pigment Yellow 147** based on typical performance data for high-performance organic pigments. Note: Specific experimental data for **Pigment Yellow 147** is not readily available in the public domain; therefore, this table represents a generalized profile.

Thermal Parameter	Typical Value Range	Method
Onset of Decomposition (Td)	350 - 400 °C	TGA
Temperature of Maximum Weight Loss (Tmax)	400 - 450 °C	TGA
Weight Loss at 400 °C	< 5%	TGA
Weight Loss at 500 °C	20 - 40%	TGA
Melting Point (Tm)	~358 °C	DSC
Decomposition Enthalpy ( $\Delta H_d$ )	Varies	DSC

## Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. For **Pigment Yellow 147**, a typical TGA curve would show minimal weight loss up to its decomposition temperature, indicating its high stability. The major weight loss would occur in a single or multi-step process at temperatures above 350°C, corresponding to the breakdown of the organic structure.

## Differential Scanning Calorimetry (DSC)

DSC is used to measure the heat flow associated with thermal transitions in a material. A DSC thermogram for **Pigment Yellow 147** would be expected to show a distinct endothermic peak corresponding to its melting point. At higher temperatures, exothermic peaks may be observed, indicating the energy released during thermal decomposition.

## Experimental Protocols

The following are detailed, generalized methodologies for conducting TGA and DSC analyses on **Pigment Yellow 147**.

### Thermogravimetric Analysis (TGA) Protocol

- Instrument: A calibrated thermogravimetric analyzer.

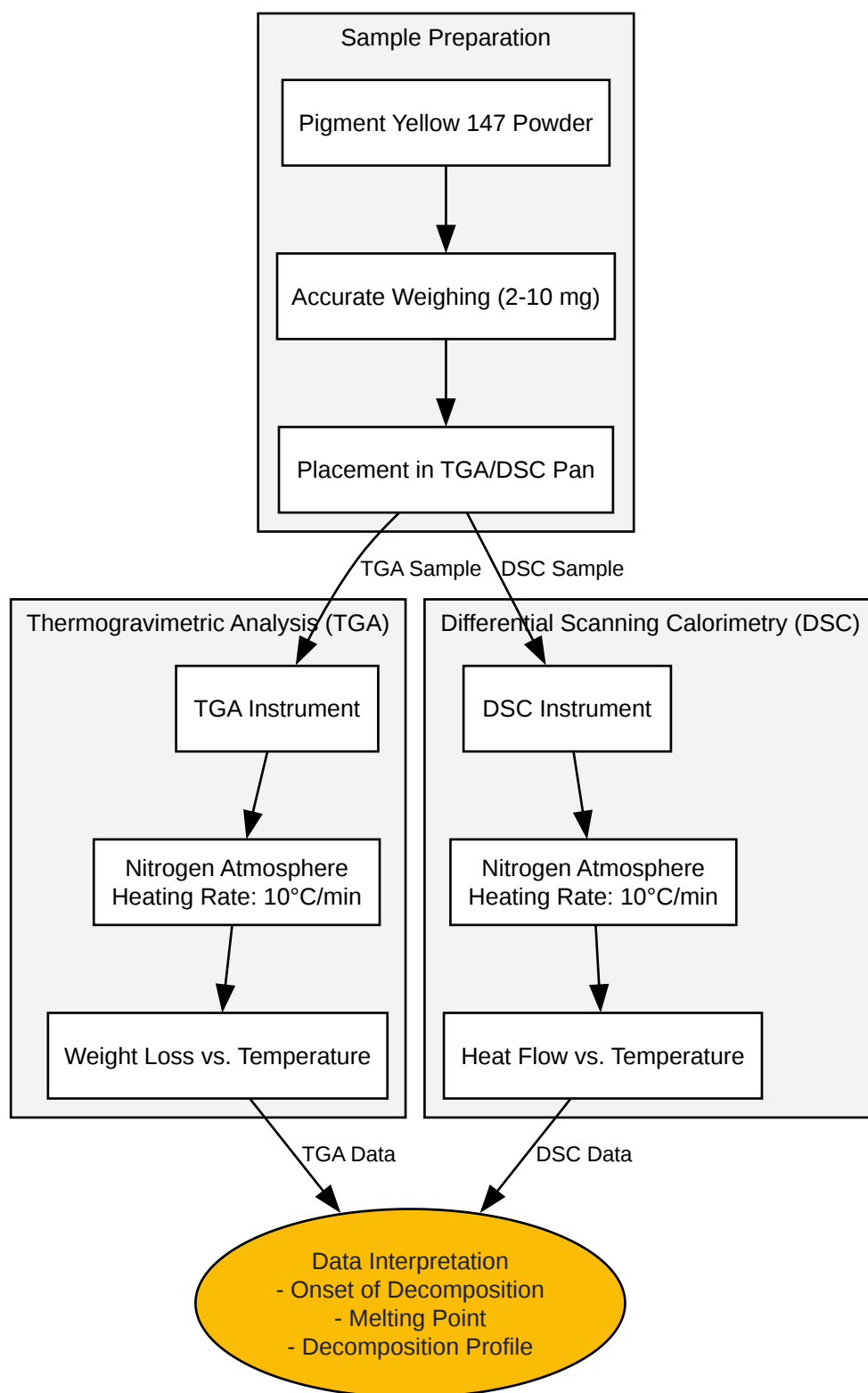
- **Sample Preparation:** A small amount of the dry **Pigment Yellow 147** powder (typically 5-10 mg) is accurately weighed and placed in an inert crucible (e.g., alumina or platinum).
- **Atmosphere:** The analysis is conducted under a controlled atmosphere, typically an inert gas such as nitrogen, at a constant flow rate (e.g., 20-50 mL/min) to prevent oxidative degradation.
- **Heating Program:** The sample is heated from ambient temperature to a final temperature (e.g., 800°C) at a constant heating rate (e.g., 10°C/min).
- **Data Analysis:** The weight loss of the sample is recorded as a function of temperature. The onset of decomposition is determined from the temperature at which significant weight loss begins. The derivative of the weight loss curve (DTG) is used to identify the temperature of maximum decomposition rate.

## Differential Scanning Calorimetry (DSC) Protocol

- **Instrument:** A calibrated differential scanning calorimeter.
- **Sample Preparation:** A small amount of the dry **Pigment Yellow 147** powder (typically 2-5 mg) is accurately weighed and hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
- **Atmosphere:** The analysis is performed under a continuous purge of an inert gas, such as nitrogen, at a constant flow rate (e.g., 20-50 mL/min).
- **Heating Program:** The sample and reference are subjected to a controlled temperature program, typically involving heating from ambient temperature to a temperature above the expected melting and decomposition points (e.g., 450°C) at a constant heating rate (e.g., 10°C/min).
- **Data Analysis:** The heat flow to or from the sample is measured as a function of temperature. The melting point is identified as the peak temperature of the endothermic melting transition. Exothermic peaks at higher temperatures correspond to decomposition events.

## Visualizations

## Experimental Workflow for Thermal Analysis

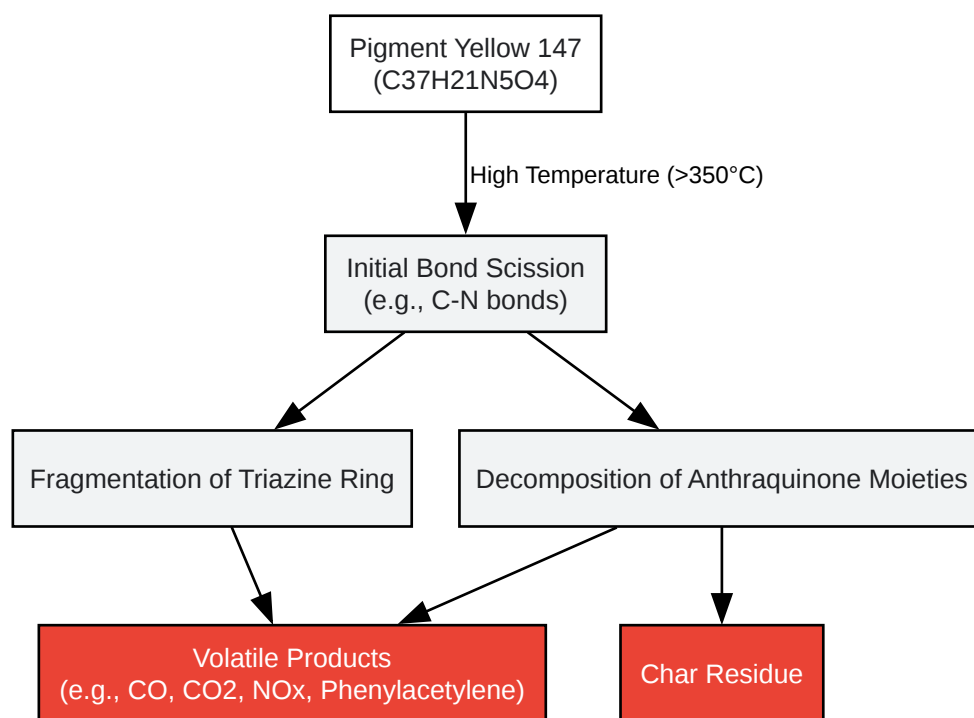


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A flowchart illustrating the experimental workflow for the thermal analysis of **Pigment Yellow 147**.

## Plausible Thermal Degradation Pathway

The thermal degradation of anthraquinone-based pigments is complex. For **Pigment Yellow 147**, the degradation is likely to initiate at the weaker bonds in the molecule. The following diagram illustrates a plausible, simplified degradation pathway.



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A simplified diagram showing a plausible thermal degradation pathway for **Pigment Yellow 147**.

## Conclusion

**Pigment Yellow 147** is a thermally robust organic pigment with a high decomposition temperature, making it well-suited for high-temperature polymer processing. This technical guide has summarized the key thermal properties and provided standardized protocols for their evaluation using TGA and DSC. The provided visualizations offer a clear overview of the experimental workflow and a plausible degradation mechanism. While specific, publicly available TGA and DSC data for **Pigment Yellow 147** are limited, the information presented


here, based on its chemical class and typical performance, serves as a valuable baseline for researchers and professionals working with this high-performance pigment. Further studies focusing on the detailed analysis of its degradation products would provide a more complete understanding of its thermal behavior.

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